

A Comparative Analysis of Electroplating Baths: With and Without Sodium Chloroplatinate

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Compound of Interest

Compound Name: Sodium chloroplatinate

CAS No.: 1307-82-0

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This guide provides a comparative analysis of platinum electroplating baths, focusing on formulations containing **sodium chloroplatinate** versus those utilizing alternative platinum sources. The performance and characteristics of electroplating baths are critically dependent on their composition, influencing deposition rate, bath stability, and the quality of the final platinum coating. Understanding these differences is crucial for process optimization and achieving desired material properties in research and development settings.

Quantitative Performance Comparison

The following table summarizes key performance indicators for platinum electroplating baths. "Bath with **Sodium Chloroplatinate**" typically refers to acidic chloride-based electrolytes, while "Bath without **Sodium Chloroplatinate**" represents a broader category that includes alkaline solutions and baths based on platinum-ammine or sulfamate complexes. The data presented are representative values compiled from various studies to illustrate typical performance characteristics.

Performance Metric	Bath with Sodium Chloroplatinate (e.g., $\text{Na}_2[\text{PtCl}_6]$)	Bath without Sodium Chloroplatinate (e.g., P-salt, Q-salt)
Typical Platinum Source	Sodium Hexachloroplatinate(IV) ($\text{Na}_2[\text{PtCl}_6]$), Hexachloroplatinic Acid ($\text{H}_2[\text{PtCl}_6]$)	Diamminedinitritoplatinum(II) (P-salt), Platinum(IV) hexahydroxyplatinate (Q-salt), Platinum-amminesulphamato complex
Operating pH	Acidic (typically $\text{pH} < 2$)[1]	Alkaline or neutral ($\text{pH} 6.5 - 10.6$)[2][3][4]
Operating Temperature	65 - 85°C[1][5]	80 - 90°C or higher[2][6]
Deposition Rate	Generally higher, influenced by current density	Can be lower, dependent on specific complex and bath composition[2][7]
Current Efficiency (%)	30 - 90%[2]	Can be lower ($< 15\%$ in some cases) or higher depending on the system[6]
Bath Stability	Can be less stable due to hydrolysis of chloroplatinic acid[1]	Generally more stable, especially modern commercial formulations[8]
Coating Properties	Can produce softer, more ductile deposits[2]	Often results in harder, more wear-resistant coatings
Substrate Compatibility	More suitable for noble metal substrates due to high acidity[1]	Broader compatibility with various metal substrates
Internal Stress	Can be high, potentially leading to cracks in thicker coatings[1]	Can be lower, allowing for thicker, crack-free deposits[9]

Experimental Protocols

Detailed methodologies are essential for reproducible and comparable results. Below are generalized experimental protocols for evaluating the performance of different platinum electroplating baths.

1. Experimental Protocol for Cathodic Polarization Measurement

This experiment helps in understanding the deposition kinetics and the potential range for platinum plating.

- **Electrochemical Cell:** A three-electrode cell is used, comprising a working electrode (e.g., copper or gold disc), a platinum grid counter electrode, and a reference electrode (e.g., Ag/AgCl).[\[10\]](#)[\[11\]](#)
- **Electrolyte Preparation:**
 - Bath with **Sodium Chloroplatinate**: Prepare an aqueous solution containing a specific concentration of sodium hexachloroplatinate (e.g., 5-10 g/L), with the pH adjusted to < 2 using an acid like sulfuric or hydrochloric acid.
 - Bath without **Sodium Chloroplatinate**: Prepare a solution with an alternative platinum salt (e.g., P-salt) in a buffered solution (e.g., phosphate buffer) at the recommended pH and concentration.[\[2\]](#)[\[3\]](#)
- **Procedure:**
 - Mechanically polish and clean the working electrode.[\[10\]](#)[\[11\]](#)
 - Deaerate the electrolyte by bubbling nitrogen gas.[\[10\]](#)[\[11\]](#)
 - Immerse the electrodes in the electrolyte and allow the system to reach thermal equilibrium at the desired operating temperature.
 - Perform a linear sweep voltammetry or cyclic voltammetry measurement, scanning the potential from the open-circuit potential towards more negative values.
 - Record the current density as a function of the applied potential to obtain the polarization curve.[\[2\]](#) The onset of a significant increase in cathodic current indicates the potential for

platinum deposition and hydrogen evolution.[2][7]

2. Experimental Protocol for Determining Current Efficiency

This protocol quantifies the efficiency of the platinum deposition process.

- Setup: A two-electrode system in an undivided beaker cell with the substrate to be plated as the cathode and platinum gauze as the anode.[6]
- Procedure:
 - Prepare the substrate by degreasing and acid activation.[5][6]
 - Weigh the substrate accurately before plating.
 - Electroplate at a constant current density for a defined period.
 - After plating, rinse the substrate with distilled water, dry it, and weigh it again.
 - Calculate the theoretical mass of platinum that should have been deposited using Faraday's law.
 - The current efficiency is the ratio of the actual mass of deposited platinum to the theoretical mass, expressed as a percentage.

3. Experimental Protocol for Coating Characterization

This involves analyzing the properties of the deposited platinum layer.

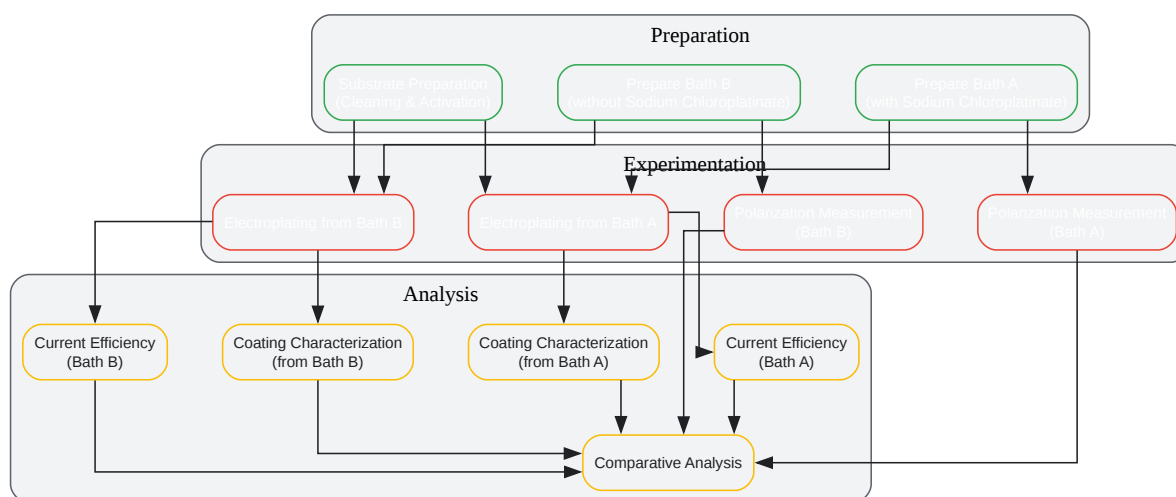
- Adhesion Test: A simple method is the tape test, where a piece of adhesive tape is firmly applied to the coating and then rapidly removed. The amount of coating removed indicates the adhesion quality.
- Thickness Measurement: Cross-sectional analysis using a scanning electron microscope (SEM) can provide precise thickness measurements.
- Surface Morphology and Structure: SEM can be used to examine the surface for cracks, porosity, and grain structure.[6] X-ray diffraction (XRD) analysis can determine the crystallite

size and orientation.[1]

- Hardness Test: Microhardness or nanohardness testers can be used to measure the hardness of the platinum coating.

Visualizing the Process

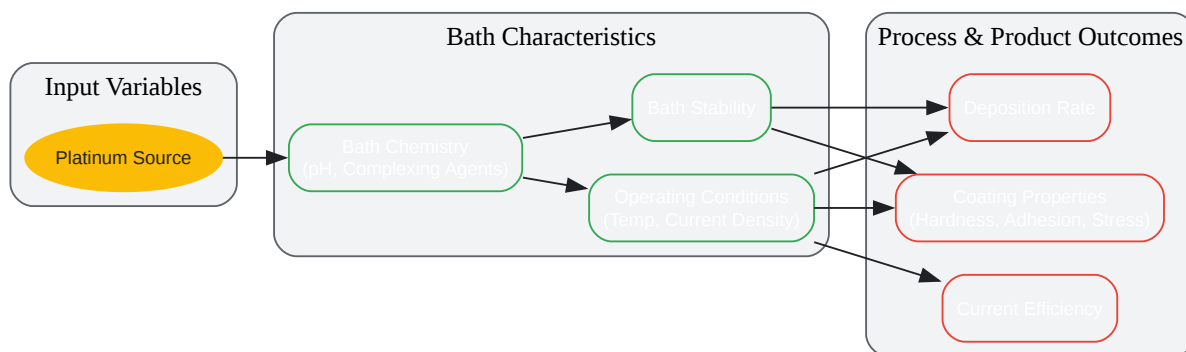
Diagram of the Comparative Experimental Workflow



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Caption: Workflow for comparing electroplating baths.

Logical Relationship Diagram: Impact of Platinum Source on Plating Process



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- To cite this document: BenchChem. [A Comparative Analysis of Electroplating Baths: With and Without Sodium Chloroplatinate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074783/docs#a-comparative-analysis-of-electroplating-baths-with-and-without-sodium-chloroplatinate\]](https://www.benchchem.com/product/b074783/docs#a-comparative-analysis-of-electroplating-baths-with-and-without-sodium-chloroplatinate)

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